

Molecular weight and formula of Trichloro(4-phenylbutyl)silane.

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Compound of Interest

Compound Name: Trichloro(4-phenylbutyl)silane

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In-Depth Technical Guide to Trichloro(4-phenylbutyl)silane

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trichloro(4-phenylbutyl)silane is an organosilane compound characterized by a phenylbutyl group attached to a silicon atom bearing three chlorine atoms. This bifunctional nature, with a reactive trichlorosilyl headgroup and a hydrocarbon tail terminating in a phenyl group, makes it a valuable reagent in surface chemistry, materials science, and potentially in biomedical applications. The trichlorosilyl group can readily react with hydroxylated surfaces to form stable siloxane bonds, enabling the formation of self-assembled monolayers (SAMs). These SAMs can modify the surface properties of various substrates, introducing hydrophobicity and providing a platform for further functionalization. This technical guide provides a comprehensive overview of the molecular properties, synthesis, and potential applications of **Trichloro(4-phenylbutyl)silane**, with a focus on experimental details relevant to research and development.

Molecular Properties and Characterization

The fundamental properties of **Trichloro(4-phenylbutyl)silane** are summarized in the table below, providing a quick reference for researchers.

Property	Value
Chemical Formula	C ₁₀ H ₁₃ Cl ₃ Si
Molecular Weight	267.65 g/mol
CAS Number	17886-88-3
Appearance	Clear liquid[1]
Boiling Point	82°C / 0.4 mmHg[2]
Density	1.189 g/mL at 25°C[2]
Synonyms	Benzene, [4-(trichlorosilyl)butyl]-; (4-Phenylbutyl)trichlorosilane[2][3]

Synthesis of Trichloro(4-phenylbutyl)silane

A potential synthetic route to **Trichloro(4-phenylbutyl)silane** involves the hydrosilylation of 4-phenyl-1-butene with trichlorosilane (HSiCl₃). This reaction is typically catalyzed by a platinum catalyst, such as Speier's catalyst (H₂PtCl₆) or Karstedt's catalyst.

Experimental Protocol: Hydrosilylation of 4-Phenyl-1-butene

Materials:

- 4-Phenyl-1-butene
- Trichlorosilane (HSiCl₃)
- Platinum catalyst (e.g., Karstedt's catalyst)
- Anhydrous toluene (or other suitable inert solvent)
- Inert gas (Argon or Nitrogen)
- Standard glassware for air-sensitive reactions (Schlenk line, septa, etc.)

Procedure:

- **Reaction Setup:** A dried Schlenk flask equipped with a magnetic stir bar, a reflux condenser, and a dropping funnel is placed under an inert atmosphere of argon or nitrogen.
- **Reagent Addition:** Anhydrous toluene is added to the flask, followed by the platinum catalyst. 4-Phenyl-1-butene is then added to the reaction flask.
- **Hydrosilylation:** Trichlorosilane is added dropwise to the stirred solution at a controlled temperature. The reaction is typically exothermic, and the addition rate should be managed to maintain the desired reaction temperature.
- **Reaction Monitoring:** The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy by analyzing small aliquots withdrawn from the reaction mixture.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature. The solvent and any excess volatile reagents are removed under reduced pressure. The crude product is then purified by fractional distillation under vacuum to yield pure **Trichloro(4-phenylbutyl)silane**.

Note: This is a generalized protocol. Specific reaction conditions such as temperature, reaction time, and catalyst loading should be optimized for best results.

Application in Surface Modification: Formation of Self-Assembled Monolayers (SAMs)

Trichloro(4-phenylbutyl)silane is well-suited for the formation of self-assembled monolayers on hydroxylated surfaces like silicon wafers, glass, and metal oxides. The resulting SAM modifies the surface to be more hydrophobic and provides a phenyl-terminated surface that can be further functionalized.

Experimental Protocol: SAM Formation on a Silicon Wafer

Materials:

- Silicon wafers
- **Trichloro(4-phenylbutyl)silane**
- Anhydrous solvent (e.g., toluene or hexane)
- Piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) -
EXTREME CAUTION IS ADVISED
- Deionized water
- Ethanol
- Nitrogen gas

Procedure:

- Substrate Cleaning and Hydroxylation:
 - The silicon wafers are first cleaned with a solvent like ethanol to remove organic contaminants.
 - To create a high density of hydroxyl groups on the surface, the wafers are immersed in a Piranha solution for a specific duration (e.g., 15-30 minutes) at a controlled temperature. Warning: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood with appropriate personal protective equipment.
 - After Piranha treatment, the wafers are thoroughly rinsed with copious amounts of deionized water and then dried under a stream of nitrogen.
- Silanization:
 - A dilute solution of **Trichloro(4-phenylbutyl)silane** (e.g., 1-5 mM) is prepared in an anhydrous solvent in a glovebox or under an inert atmosphere to prevent premature hydrolysis of the silane.
 - The cleaned and dried silicon wafers are immersed in the silane solution for a set period (e.g., 1-24 hours) at room temperature.

- During this time, the trichlorosilyl groups react with the surface hydroxyl groups, forming covalent Si-O-Si bonds and releasing HCl as a byproduct.
- Rinsing and Curing:
 - After immersion, the wafers are removed from the silane solution and rinsed sequentially with the anhydrous solvent (e.g., toluene) and then ethanol to remove any physisorbed molecules.
 - The wafers are then dried with a stream of nitrogen.
 - To promote the formation of a cross-linked siloxane network within the monolayer, the coated wafers can be cured by heating in an oven (e.g., at 120°C for 1 hour).

Potential Applications in Drug Development and Research

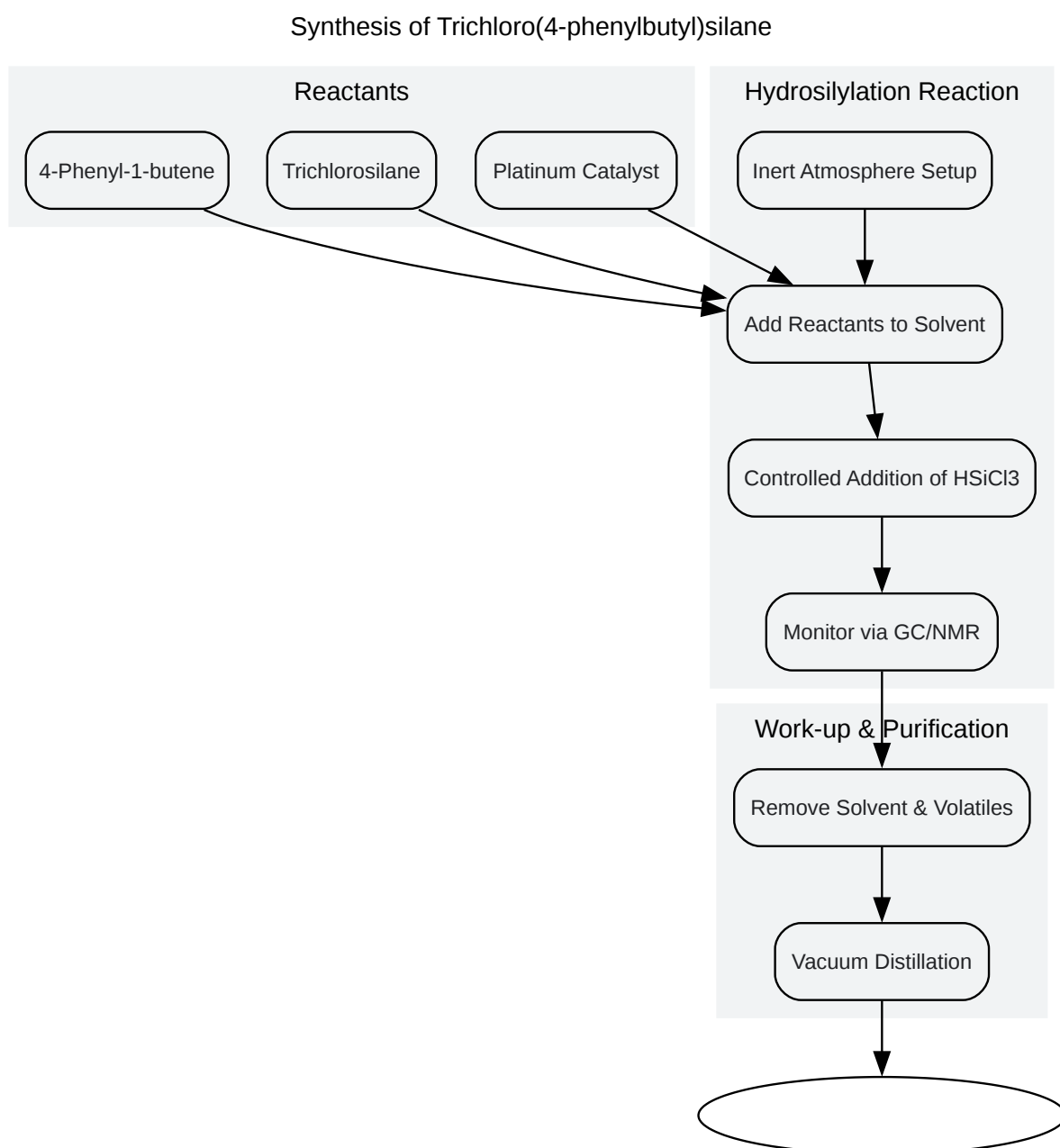
While specific drug delivery systems or signaling pathway interactions involving **Trichloro(4-phenylbutyl)silane** are not extensively documented in publicly available literature, its properties as a surface modification agent suggest several potential applications for researchers in drug development:

- **Surface Modification of Nanoparticles:** **Trichloro(4-phenylbutyl)silane** can be used to modify the surface of silica or metal oxide nanoparticles. This modification can enhance their stability in non-polar media and provide a hydrophobic surface, which could be beneficial for encapsulating hydrophobic drugs. The phenyl groups on the surface could also serve as attachment points for further functionalization with targeting ligands.
- **Development of Biosensors:** The formation of a well-defined SAM of **Trichloro(4-phenylbutyl)silane** on a sensor surface can create a controlled interface for the immobilization of biomolecules. The phenyl groups could be functionalized, for example, through electrophilic aromatic substitution, to introduce reactive groups for covalently attaching enzymes, antibodies, or DNA probes.
- **Chromatography:** The phenylbutyl group can act as a stationary phase in reverse-phase chromatography. Surfaces modified with **Trichloro(4-phenylbutyl)silane** could be used for

the separation of biomolecules based on their hydrophobicity.

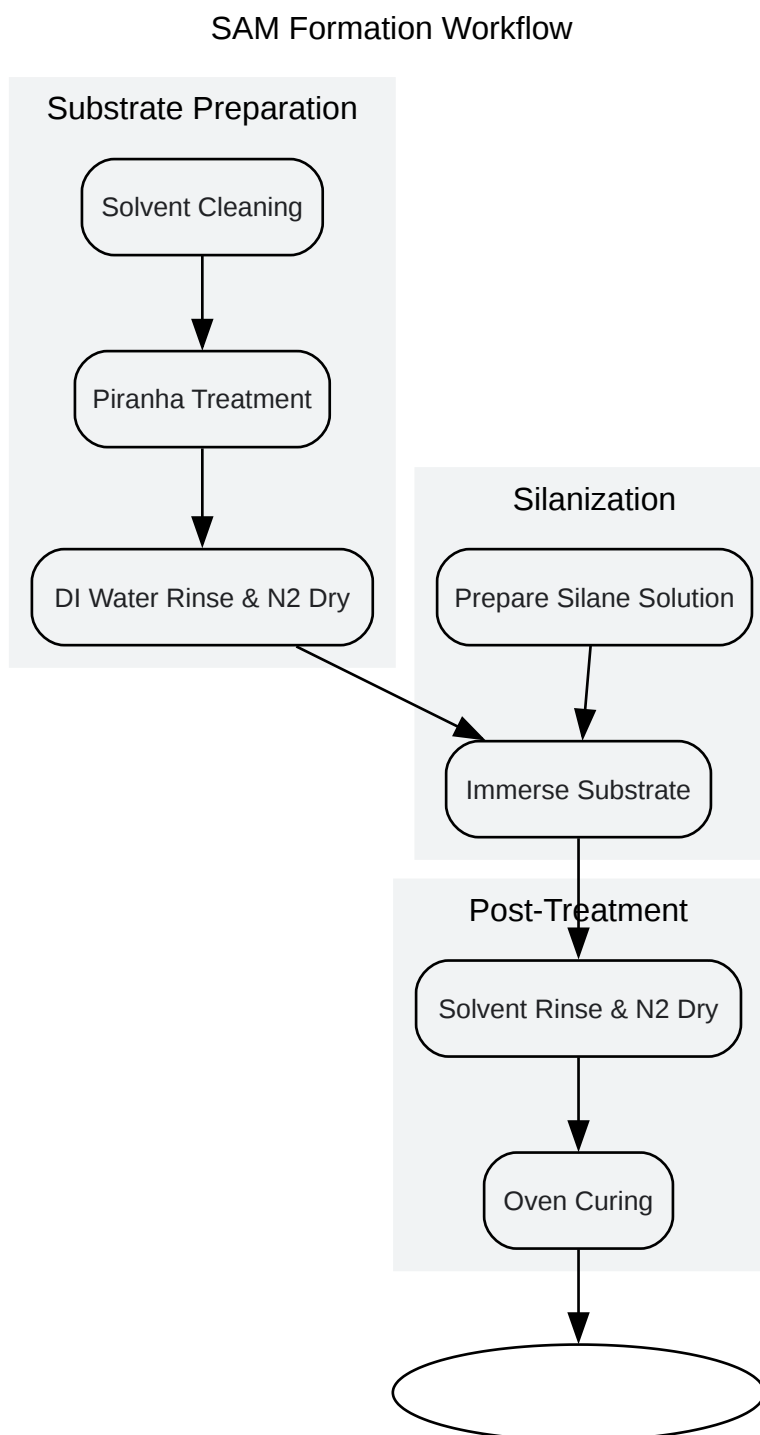
Visualizing Experimental Workflows

To aid in the understanding of the experimental processes, the following diagrams, created using the DOT language, illustrate the key workflows.



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Caption: Workflow for the synthesis of **Trichloro(4-phenylbutyl)silane**.



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Caption: Workflow for forming a self-assembled monolayer.

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References

- 1. Silane, trichloro(4-methylphenyl)- [webbook.nist.gov]
- 2. Surface Modification of Metallic Nanoparticles for Targeting Drugs [ouci.dntb.gov.ua]
- 3. Chloro(4-phenylbutyl)silane | C₁₀H₁₅ClSi | CID 154102444 - PubChem [pubchem.ncbi.nlm.nih.gov]
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